

# An In-depth Technical Guide to ELUGENT™ Detergent for Scientific Applications

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## Compound of Interest

Compound Name: ELUGENT DETERGENT

Cat. No.: B1180045

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This guide provides a detailed overview of ELUGENT™ Detergent, a non-ionic surfactant widely utilized in biochemical and pharmaceutical research for the solubilization and purification of membrane-bound proteins.

## Core Composition and Properties

ELUGENT™ Detergent is a non-ionic detergent composed of a mixture of alkyl glucosides.[1][2] Specifically, it is identified as oligomeric C9-C11 alkyl glycosides.[3] This composition makes it a cost-effective alternative to other non-ionic detergents like n-octyl-β-D-glucopyranoside and TRITON™ X-100 for large-scale protein solubilization.[1][2] The detergent is typically supplied as a 50% aqueous solution.[1][4][5][6]

### Chemical and Physical Properties

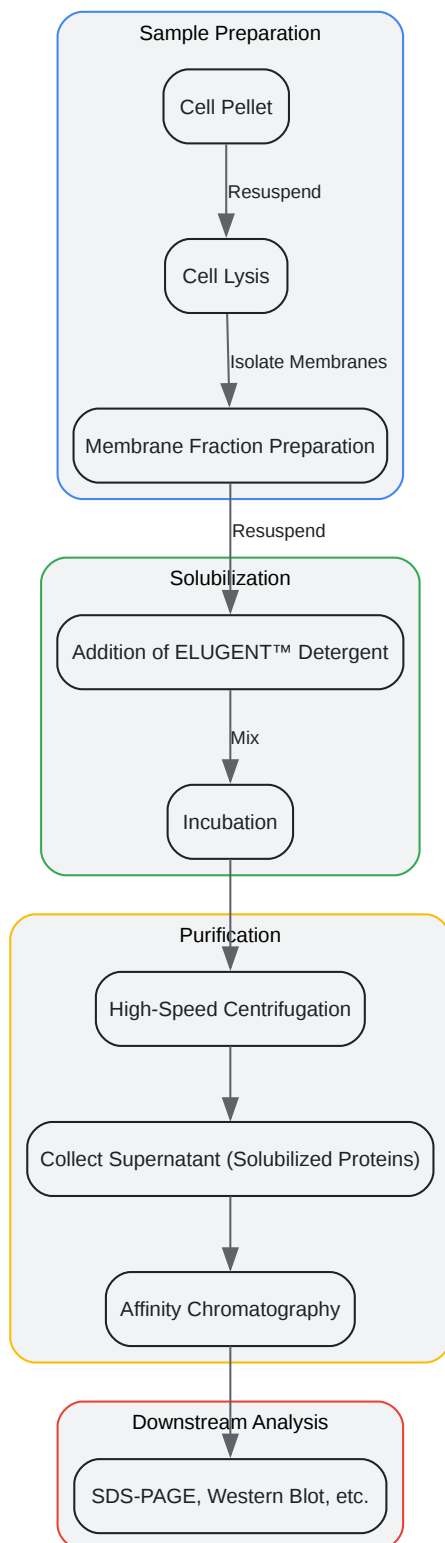
Property	Value	Source
CAS Number	132778-08-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Alternate Names	Alkyl polyglycoside surfactant	<a href="#">[6]</a>
Chemical Class	Non-ionic detergent, mixture of alkyl glucosides	<a href="#">[1]</a> <a href="#">[2]</a>
Formulation	50% aqueous solution	<a href="#">[1]</a>
Appearance	Clear, viscous brown to yellow liquid	<a href="#">[1]</a>
Hydrophile-Lipophile Balance (HLB)	13.1	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	+15°C to +30°C	<a href="#">[1]</a>

## Mechanism of Action in Membrane Protein Solubilization

The primary application of ELUGENT™ Detergent is the solubilization and purification of membrane-bound proteins.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#) Its amphipathic nature, with a hydrophilic glucoside head and a hydrophobic alkyl tail, allows it to disrupt the lipid bilayer of cell membranes and form micelles around hydrophobic protein domains, thereby extracting them into a soluble form.

A generalized workflow for membrane protein extraction using a detergent like ELUGENT™ is depicted below.

## General Workflow for Membrane Protein Extraction

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Caption: A generalized workflow for membrane protein extraction using ELUGENT™ Detergent.

## Experimental Protocol: A Generalized Approach

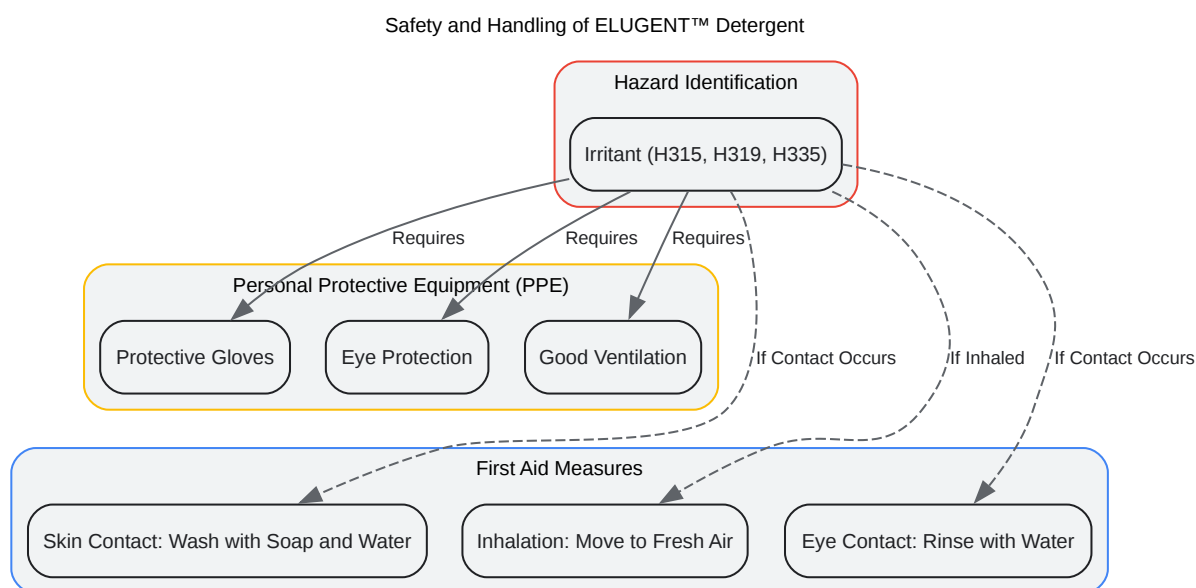
While specific concentrations and incubation times are protein-dependent and require empirical optimization, a general protocol for the solubilization of membrane proteins from a prepared membrane fraction is as follows:

- **Preparation of Membrane Fraction:** Start with a pellet of cells or a tissue sample. Lyse the cells using mechanical or chemical methods and isolate the membrane fraction through differential centrifugation.
- **Resuspension:** Resuspend the membrane pellet in a suitable buffer (e.g., Tris-HCl, HEPES) containing protease inhibitors.
- **Detergent Addition:** Add ELUGENT™ Detergent to the resuspended membranes. The final concentration of the detergent should be above its critical micelle concentration (CMC). A typical starting point is 1-2% (w/v).
- **Solubilization:** Incubate the mixture, typically for 1-2 hours at 4°C with gentle agitation, to allow the detergent to solubilize the membrane proteins.
- **Clarification:** Centrifuge the mixture at high speed (e.g., >100,000 x g) for 1 hour to pellet insoluble material.
- **Collection of Solubilized Proteins:** The supernatant contains the solubilized membrane proteins, which can then be used for downstream applications such as affinity chromatography.

## Safety and Handling

ELUGENT™ Detergent is classified as an irritant.[1][2] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2] When handling, it is important to wear appropriate personal protective equipment, including gloves and eye protection.[1][7] Work in a well-ventilated area and avoid breathing vapors.[7] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1]

The logical relationship for handling and safety precautions is illustrated in the diagram below.



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Address: 3281 E Guasti Rd

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